

# Boc-L-lys(Z)-ome chemical structure and IUPAC name.

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Boc-L-lys(Z)-ome

Cat. No.: B3152396

[Get Quote](#)

## Molecular Profile and Physicochemical Properties

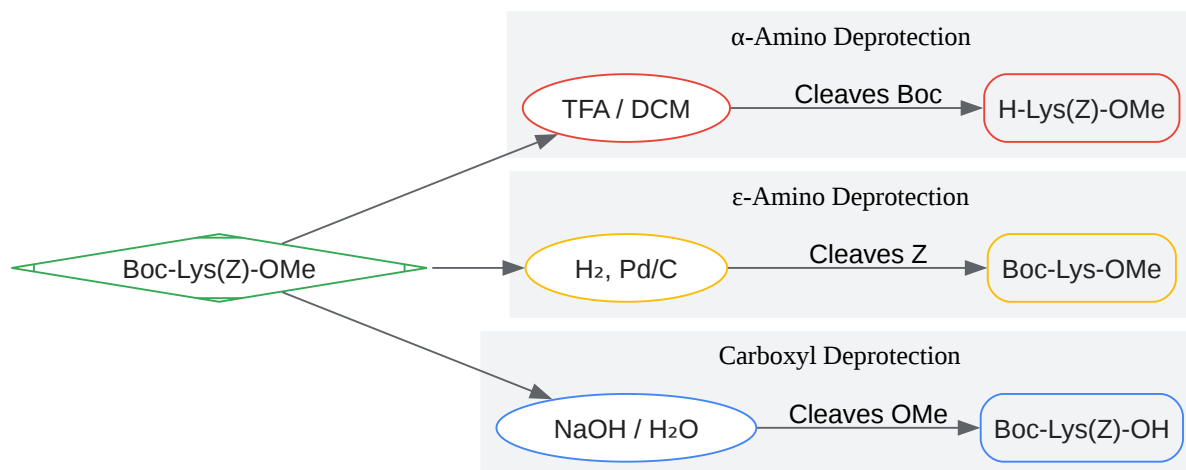
**Boc-L-lys(Z)-ome** is a derivative of the amino acid L-lysine, where the alpha-amino, epsilon-amino, and carboxyl functional groups are strategically masked. This tri-functional protection makes it a valuable building block in multi-step organic syntheses, particularly in peptide chemistry.

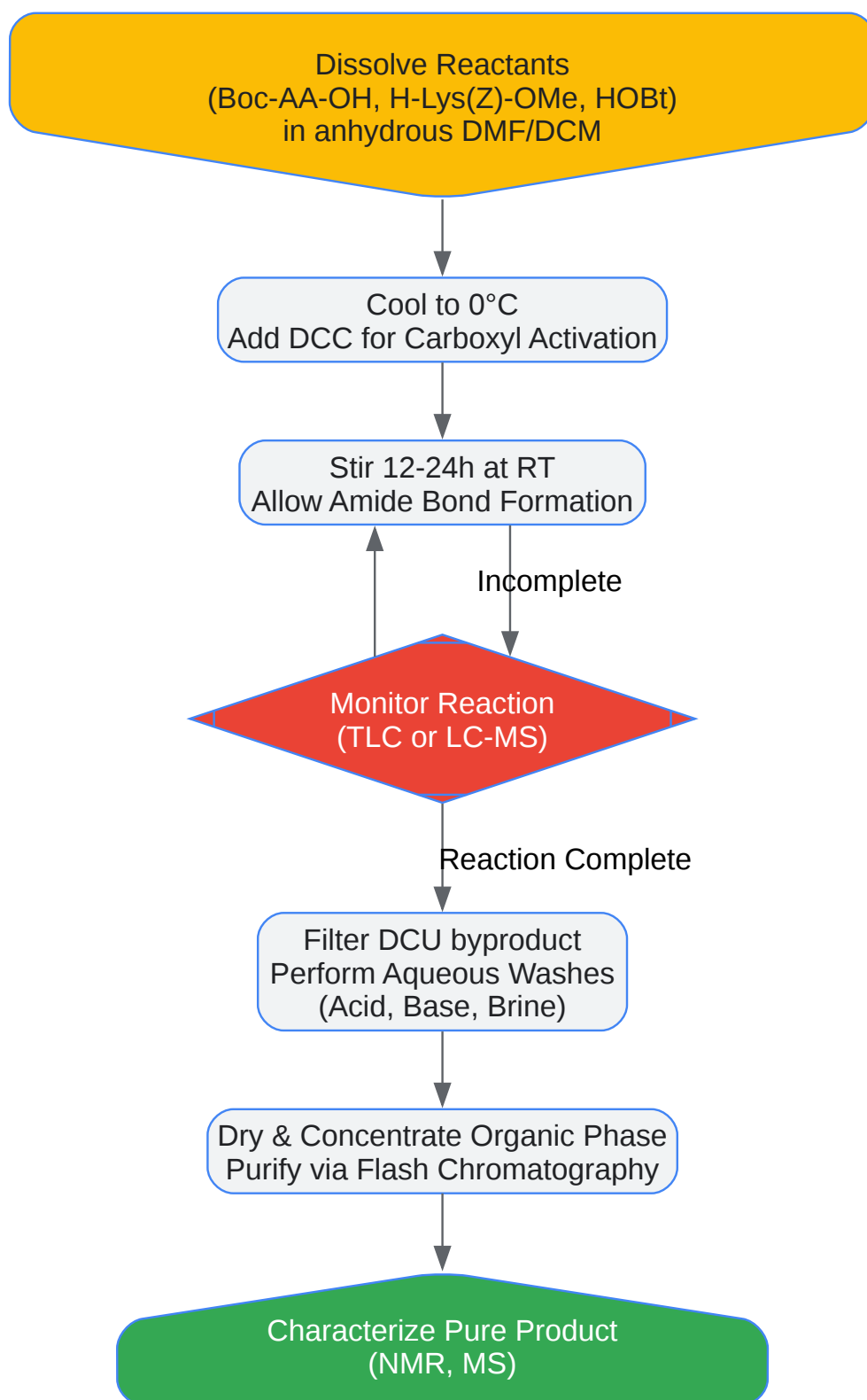
## Chemical Structure and IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is methyl (2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-6-(phenylmethoxycarbonylamino)hexanoate<sup>[1]</sup>.

The structure is characterized by three key protecting groups attached to the L-lysine core:

- Boc (tert-butoxycarbonyl): Protects the  $\alpha$ -amino group.
- Z (Benzyloxycarbonyl or Cbz): Protects the  $\epsilon$ -amino group on the side chain.
- -OMe (Methyl ester): Protects the C-terminal carboxyl group.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Boc-L-Lys(Z)-OMe | C<sub>20</sub>H<sub>30</sub>N<sub>2</sub>O<sub>6</sub> | CID 11132998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boc-L-lys(Z)-ome chemical structure and IUPAC name.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3152396#boc-l-lys-z-ome-chemical-structure-and-iupac-name]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)